

# Chemical Identity and Spectral Properties

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## Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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The table below summarizes the core technical data for this dye.

Property	Details
Chemical Names	Sulforhodamine G, Amino Rhodamine G, Amido Rhodamine G [1]
CAS Number	5873-16-5 [1] [2]
Molecular Weight	552.59 g/mol [2]
Absorbance (nm)	525 [2]
Excitation (nm)	531 [3] [2]
Emission (nm)	552 [3] [2]
pH Stability	Does not exhibit pH-dependent absorption or fluorescence between pH 3 and 10 [2].
Solubility	Approximately 5 g/L in water [1].

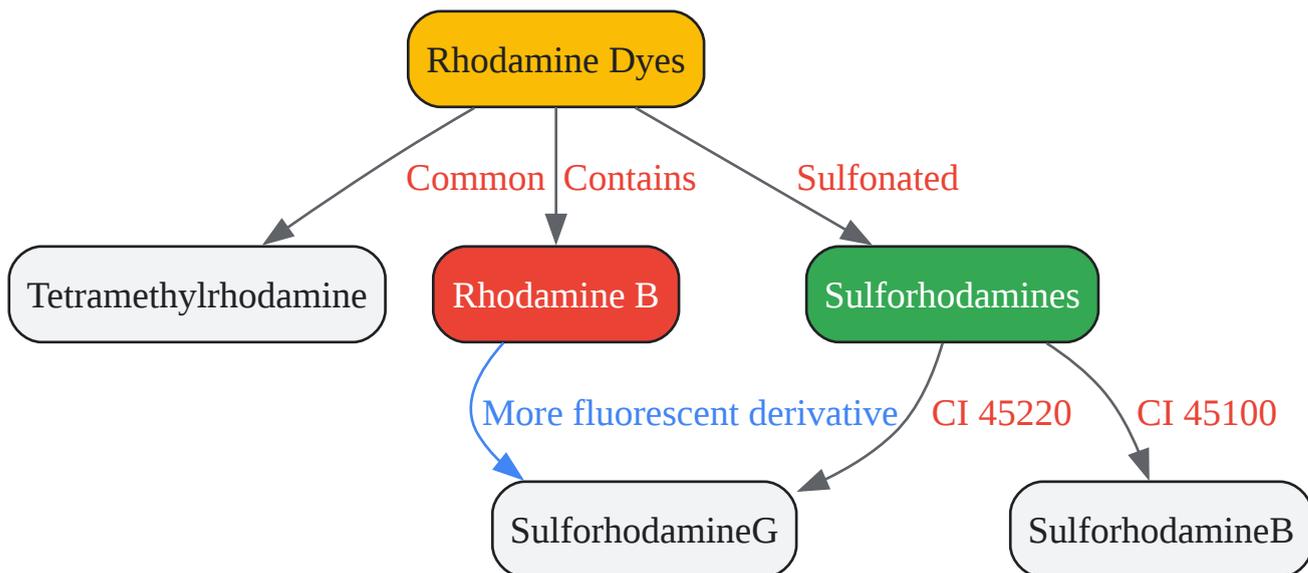
## Primary Applications and Protocols

**Sulforhodamine G** is prized for its fluorescence and is primarily used as a **polar tracer** [2].

- **Hydrological Tracing:** It's extensively used in environmental studies for mapping underground watercourses, studying transit and flow times, and investigating seepage water paths [1]. Its detection threshold in water is very low, at about **0.01 µg/L** [1].
- **Scientific Research Tracer:** Its properties make it suitable for use as a microscopic tracer in various research contexts, similar to the more well-known Sulforhodamine B [2]. A specific research application includes its use in adsorption studies to understand the interaction mechanisms between nitrogenous dyes and clay minerals like montmorillonite [4].

## Relationship to Other Rhodamine Dyes

The following diagram outlines the relationship between **Sulforhodamine G** and other key rhodamine dyes based on their structural features.



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*Structural relationships among rhodamine dyes.*

## Key Differentiators from Other Sulfonated Dyes

- **Compared to Sulforhodamine B:** While both are sulfonated, water-soluble, and used as tracers, they are distinct chemical entities with different Chemical Index (CI) numbers—**Sulforhodamine G** is

**CI 45220**, whereas **Sulforhodamine B is CI 45100** [1] [5]. Sulforhodamine B has an absorbance maximum around **554 nm** [5] and is famously used in the SRB assay for in vitro cytotoxicity testing by staining cellular proteins [6].

- **Compared to Texas Red:** Texas Red is the trade name for a reactive derivative of **Sulforhodamine 101** [7] [8]. It is a longer-wavelength dye, with excitation around 583 nm and emission around 603 nm, making it spectrally distinct from **Sulforhodamine G** [8].

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## References

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